

A Researcher's Guide to ACTH (1-13) Antibody Specificity and Cross-Reactivity

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Compound of Interest		
Compound Name:	ACTH (1-13)	
Cat. No.:	B1682535	Get Quote

For researchers in neuroscience, endocrinology, and drug development, the precise detection of adrenocorticotropic hormone (ACTH) and its fragments is critical. The N-terminal fragment, **ACTH (1-13)**, also known as α -melanocyte-stimulating hormone (α -MSH) when acetylated and amidated, presents a unique challenge for immunoassay specificity. This guide provides a comparative overview of antibody validation for **ACTH (1-13)**, focusing on specificity and cross-reactivity with related peptides.

Understanding the Challenge: Specificity and Cross-Reactivity

The primary challenge in developing and validating antibodies for **ACTH (1-13)** lies in its shared sequence with the full-length ACTH (1-39) and other pro-opiomelanocortin (POMC) derived peptides. An antibody raised against **ACTH (1-13)** must be rigorously tested to ensure it does not cross-react with longer ACTH fragments or other melanocortins, which could lead to inaccurate quantification and misinterpretation of experimental results.

Comparative Analysis of Antibody Specificity

A direct, comprehensive comparison of all commercially available **ACTH (1-13)** antibodies is challenging due to variations in manufacturer-provided data. However, by compiling available information from product datasheets and research articles, we can establish a framework for evaluation. Researchers should prioritize antibodies with extensive validation data, including peptide competition assays.



Table 1: Representative Cross-Reactivity Data for ACTH Antibodies

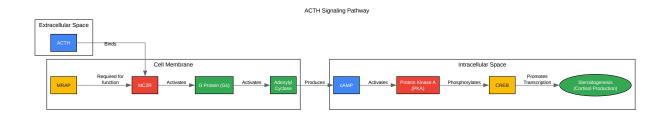
Antibody/Assa y	Target	Cross- Reactant	Cross- Reactivity (%)	Reference
Anti-α-MSH RIA	α-MSH	ACTH (1-13)	<0.002%	[1]
ACTH (1-24)	<0.002%	[1]		
ACTH (1-39)	<0.002%	[1]	_	
β-MSH	<0.002%	[1]	_	
y-MSH	<0.002%	[1]		
Anti-ACTH N- Terminal (Monoclonal)	N-terminal ACTH	Synacthen (ACTH 1-24)	Specific	[2]
ACTH (1-17)	Reactive	[2]	_	
CLIP (ACTH 17- 39)	No cross- reaction	[2]		
Insulin, KLH, BSA	<1%	[2]	_	
sacth IRMA	Succinylated ACTH	α-MSH	No cross- reactivity	[3]
CLIP	Interference at very high concentrations	[3]		
POMC	No cross- reactivity	[3]		
Anti-ACTH (for IA-LC-MS/MS)	ACTH (1-39)	ACTH (1-24)	Cross-reactive	[4]

Note: This table is a synthesis of available data and not a direct head-to-head comparison from a single study. Cross-reactivity can be method-dependent.



Visualizing the ACTH Signaling Pathway and Validation Workflow

Understanding the biological context and the experimental process is crucial for antibody validation.



ACTH (1-13) Antibody Validation Workflow Phase 1: Initial Characterization Peptide Array Screening (ACTH fragments, MSH variants) Phase 2: In-depth Validation Competitive ELISA Western Blot **IHC** Details Competitive ELISA Details Western Blot Details Prepare cell lysates (e.g., pituitary, adrenal) Coat plate with ACTH (1-13) Prepare tissue sections (e.g., pituitary) Probe blot with ACTH (1-13) antibody competing peptides Detect bound antibody



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